

# Peroxyacetyl Nitrate vs. Ozone: A Comparative Guide for Photochemical Pollution Indicators

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## Compound of Interest

Compound Name: Peroxyacetyl nitrate

CAS No.: 2278-22-0

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A detailed comparison of **Peroxyacetyl Nitrate** (PAN) and Ozone (O<sub>3</sub>) as key indicators of photochemical smog, providing researchers, scientists, and drug development professionals with a comprehensive analysis of their formation, transport, and measurement.

In the complex tapestry of atmospheric chemistry, both **peroxyacetyl nitrate** (PAN) and ozone (O<sub>3</sub>) are critical secondary pollutants and hallmark indicators of photochemical smog. While often found in conjunction, their distinct chemical properties, formation pathways, and atmospheric lifetimes offer different insights into the nature and transport of air pollution. This guide provides an objective comparison of PAN and ozone, supported by experimental data, to aid in the selection of the most appropriate indicator for various research applications.

## At a Glance: Key Differences

Feature	Peroxyacetyl Nitrate (PAN)	Ozone (O3)
Primary Indicator of	Anthropogenic photochemical pollution	General photochemical oxidant activity
Natural Sources	Negligible[1][2]	Significant (stratospheric intrusion)[2]
Atmospheric Lifetime	Temperature-dependent; hours to months[3][4]	Hours to a few days[5]
Long-Range Transport	More stable, capable of long-range transport, especially in colder conditions[3][5][6][7]	Less stable, shorter transport distances
Role in NOx Chemistry	Acts as a reservoir and transport agent for NOx[3][6][8]	Primarily a product of NOx photochemistry
Phytotoxicity	1-2 orders of magnitude more phytotoxic than O3[9][10]	Phytotoxic
Human Health Effects	Strong eye irritant (lachrymator), respiratory irritant[8][11][12]	Respiratory irritant

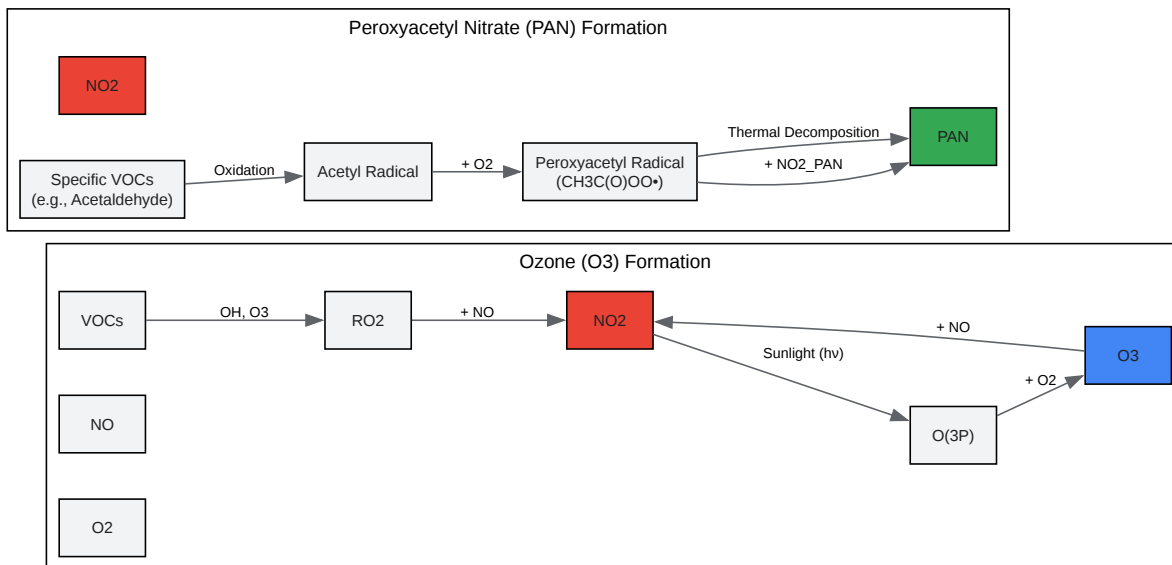
## Formation Pathways: A Tale of Two Pollutants

Both PAN and ozone are formed through a series of complex photochemical reactions involving volatile organic compounds (VOCs) and nitrogen oxides (NOx) in the presence of sunlight.[9][11][13] However, their specific formation mechanisms differ significantly.

Ozone formation is a continuous cycle initiated by the photolysis of nitrogen dioxide (NO2). This process is catalyzed by the presence of VOCs, which generate peroxy radicals that convert nitric oxide (NO) to NO2 without consuming ozone, leading to a net accumulation of O3.

PAN formation, on the other hand, is a terminal step in a free radical chain reaction.[1] It is specifically formed from the reaction of the peroxyacetyl radical (CH3C(O)OO•) with NO2.[9]

The peroxyacetyl radical is primarily derived from the oxidation of specific VOCs, such as acetaldehyde and other oxygenated VOCs.[8][9]



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